

BAY-826 stock solution preparation and storage

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Compound of Interest

Compound Name: BAY-826

Cat. No.: B605956

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Application Notes and Protocols: BAY-826

For Researchers, Scientists, and Drug Development Professionals

Introduction

BAY-826 is a highly potent and selective small molecule inhibitor of the tyrosine kinase receptor TIE-2 (Tek).^{[1][2]} It binds to TIE-2 with a high affinity, exhibiting a dissociation constant (Kd) of 1.6 nM.^{[2][3]} **BAY-826** has demonstrated efficacy in in vivo models, particularly in the context of highly vascularized tumors such as glioblastoma.^[1] Its mechanism of action involves the inhibition of TIE-2 autophosphorylation, a critical step in the signaling cascade initiated by its ligand, angiopoietin-1 (Ang-1).^{[1][3]} This document provides detailed protocols for the preparation and storage of **BAY-826** stock solutions to ensure its stability and efficacy for in vitro and in vivo studies.

Quantitative Data Summary

For ease of reference and experimental planning, the following table summarizes the key quantitative data for **BAY-826**.

Property	Value	Reference
Molecular Weight	558.53 g/mol	
CAS Number	1448316-08-2	[3]
Appearance	White to yellow solid	[3]
Purity	≥98% (HPLC)	
Dissociation Constant (Kd) for TIE-2	1.6 nM	[2][3]
IC50 for TIE-2 Autophosphorylation in HUVECs	1.3 nM	
Solubility in DMSO	100 mg/mL (179.04 mM)	[3]
Solubility in Ethanol	100 mM	

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **BAY-826** in dimethyl sulfoxide (DMSO), a common solvent for in vitro studies.

Materials:

- **BAY-826** powder
- Anhydrous or newly opened DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath (optional)
- Calibrated pipettes

Procedure:

- Calculate the required mass of **BAY-826**:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 558.53 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 5.5853 \text{ mg}$
- Weigh the **BAY-826** powder:
 - Carefully weigh out the calculated amount of **BAY-826** powder and transfer it to a sterile microcentrifuge tube.
- Add DMSO:
 - Add the desired volume of DMSO to the tube containing the **BAY-826** powder. For a 10 mM solution, add 1 mL of DMSO for every 5.5853 mg of **BAY-826**. It is recommended to use newly opened, anhydrous DMSO as the hygroscopic nature of DMSO can affect solubility.[\[3\]](#)
- Dissolve the compound:
 - Vortex the solution vigorously until the powder is completely dissolved.
 - If dissolution is difficult, brief sonication in an ultrasonic bath may be used to aid the process.[\[3\]](#)
- Aliquot and Store:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.

Storage and Stability

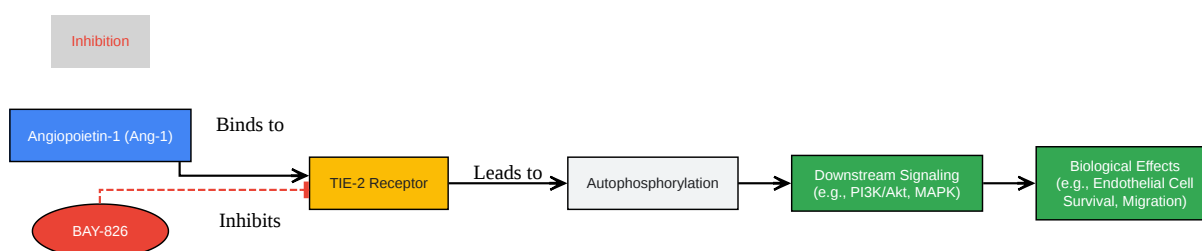
Proper storage of **BAY-826** is crucial to maintain its activity.

Form	Storage Temperature	Duration	Reference
Solid Powder	-20°C	3 years	[3]
4°C	2 years	[3]	
In Solvent (e.g., DMSO)	-80°C	6 months	[3]
-20°C	1 month	[3]	

To prevent degradation, it is highly recommended to store stock solutions at -80°C for long-term use.[3] For short-term use, -20°C is acceptable for up to one month.[3] Always protect the compound from light.

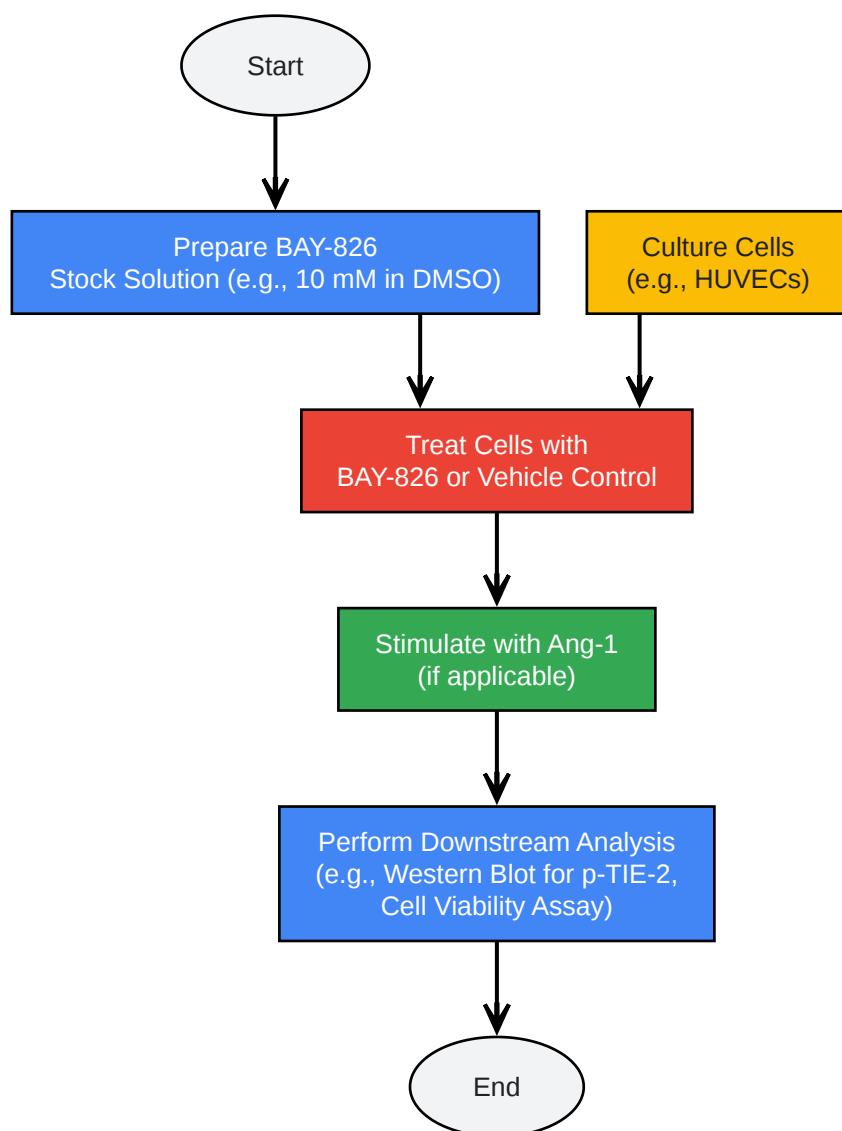
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway inhibited by **BAY-826** and a typical experimental workflow for its use.



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Figure 1. Simplified signaling pathway of TIE-2 and its inhibition by **BAY-826**.



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Figure 2. General experimental workflow for in vitro studies using **BAY-826**.

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References

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